

A Researcher's Guide to Alternative Methods for Measuring Inflammasome Activation

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Compound of Interest

Compound Name: Z-YVAD-AFC

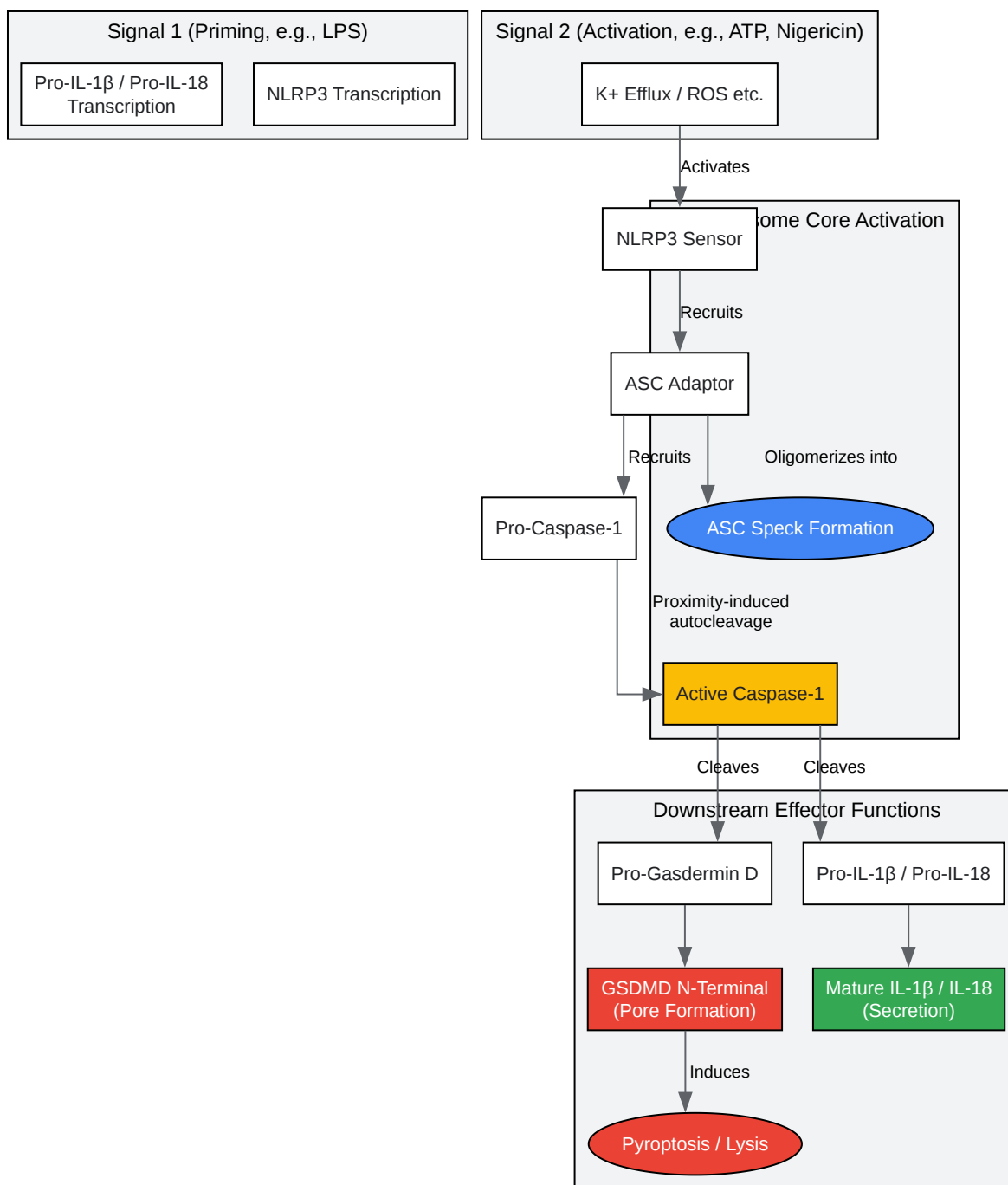
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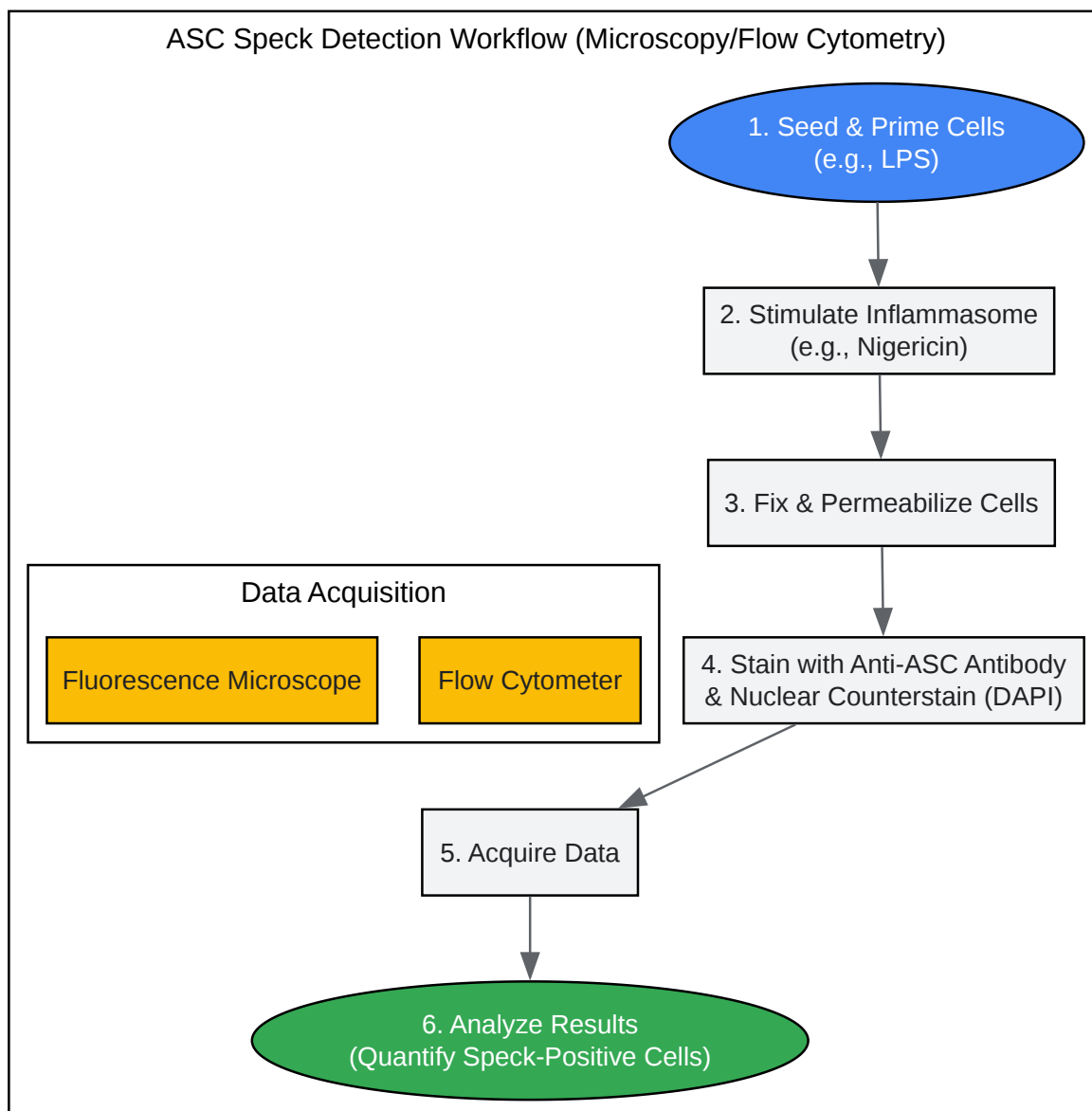
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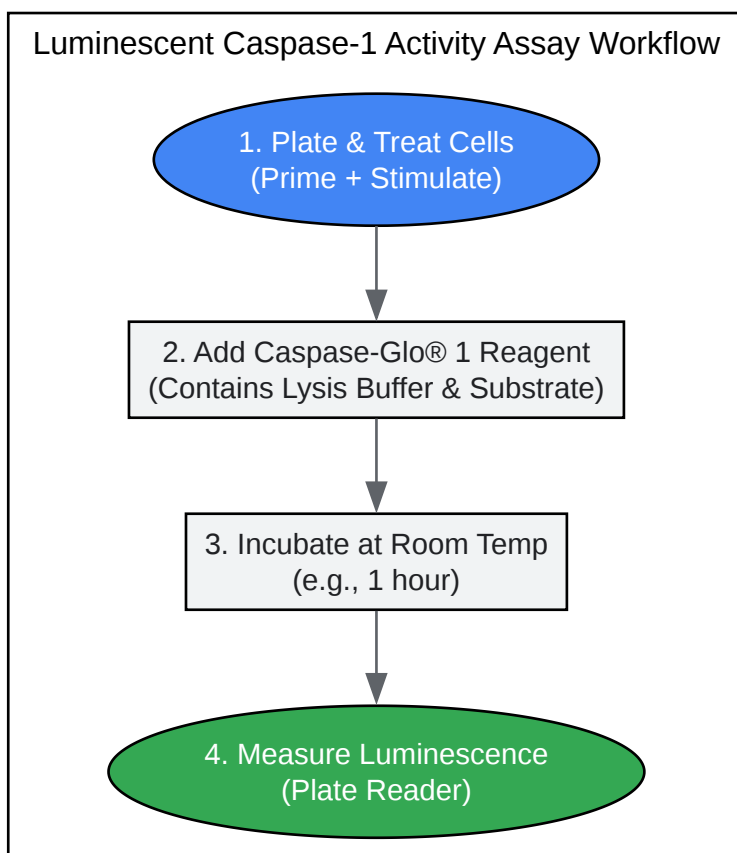
Inflammasome activation is a critical component of the innate immune response, leading to the maturation and release of pro-inflammatory cytokines and a form of lytic cell death known as pyroptosis. Dysregulation of this process is implicated in a host of inflammatory diseases, making the accurate measurement of inflammasome activity essential for researchers in immunology and drug development. This guide provides an objective comparison of key methods used to quantify inflammasome activation, supported by experimental data and detailed protocols.

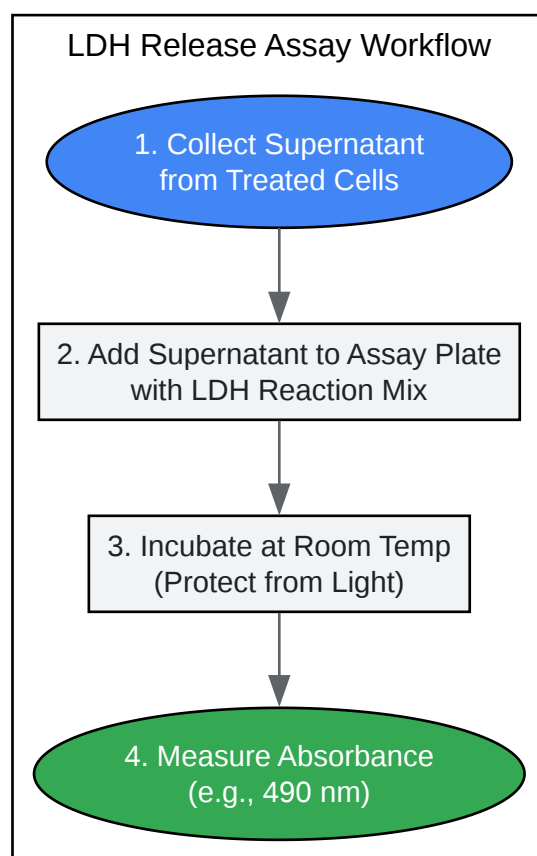
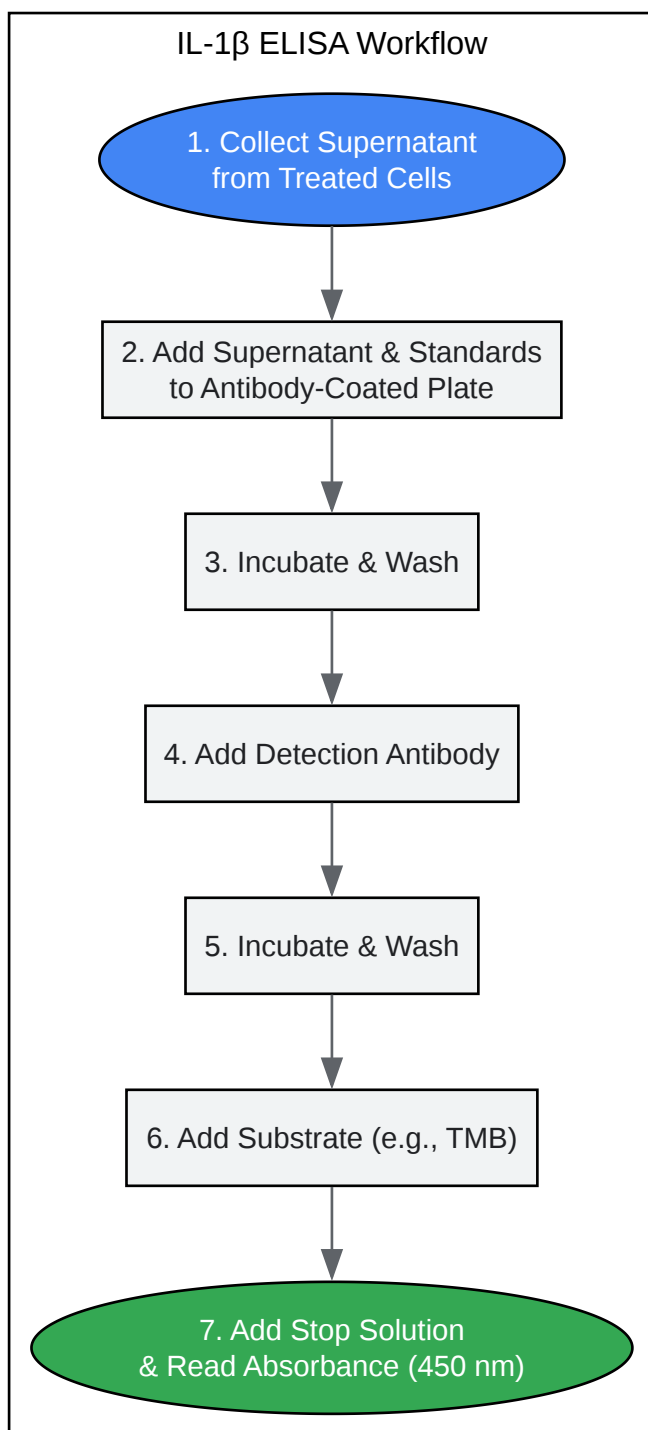
The activation of an inflammasome, such as the well-studied NLRP3 inflammasome, is a multi-step process. It typically requires a priming signal (Signal 1) to upregulate the expression of inflammasome components and cytokine precursors, followed by an activation signal (Signal 2) that triggers the assembly of the complex.^[1] This complex, comprising a sensor protein (e.g., NLRP3), an adaptor protein (ASC), and pro-caspase-1, facilitates the auto-activation of caspase-1.^{[2][3]} Active caspase-1 then cleaves its substrates: pro-interleukin-1 β (pro-IL-1 β) and pro-IL-18 into their mature, secreted forms, and Gasdermin D (GSDMD) to induce pyroptosis.^[2]

Various assays have been developed to measure different stages of this pathway, from the initial assembly of the complex to its downstream consequences.









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